

# Acipimox-<sup>13</sup>C<sub>2</sub>,<sup>15</sup>N<sub>2</sub>: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Acipimox-13C2,15N2

Cat. No.: B12360645

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the chemical properties, analytical methodologies, and biological context of Acipimox-<sup>13</sup>C<sub>2</sub>,<sup>15</sup>N<sub>2</sub>. This stable isotope-labeled derivative of the lipid-lowering agent Acipimox is an essential tool for advanced research in pharmacokinetics, metabolism, and drug discovery.

## Core Chemical Properties

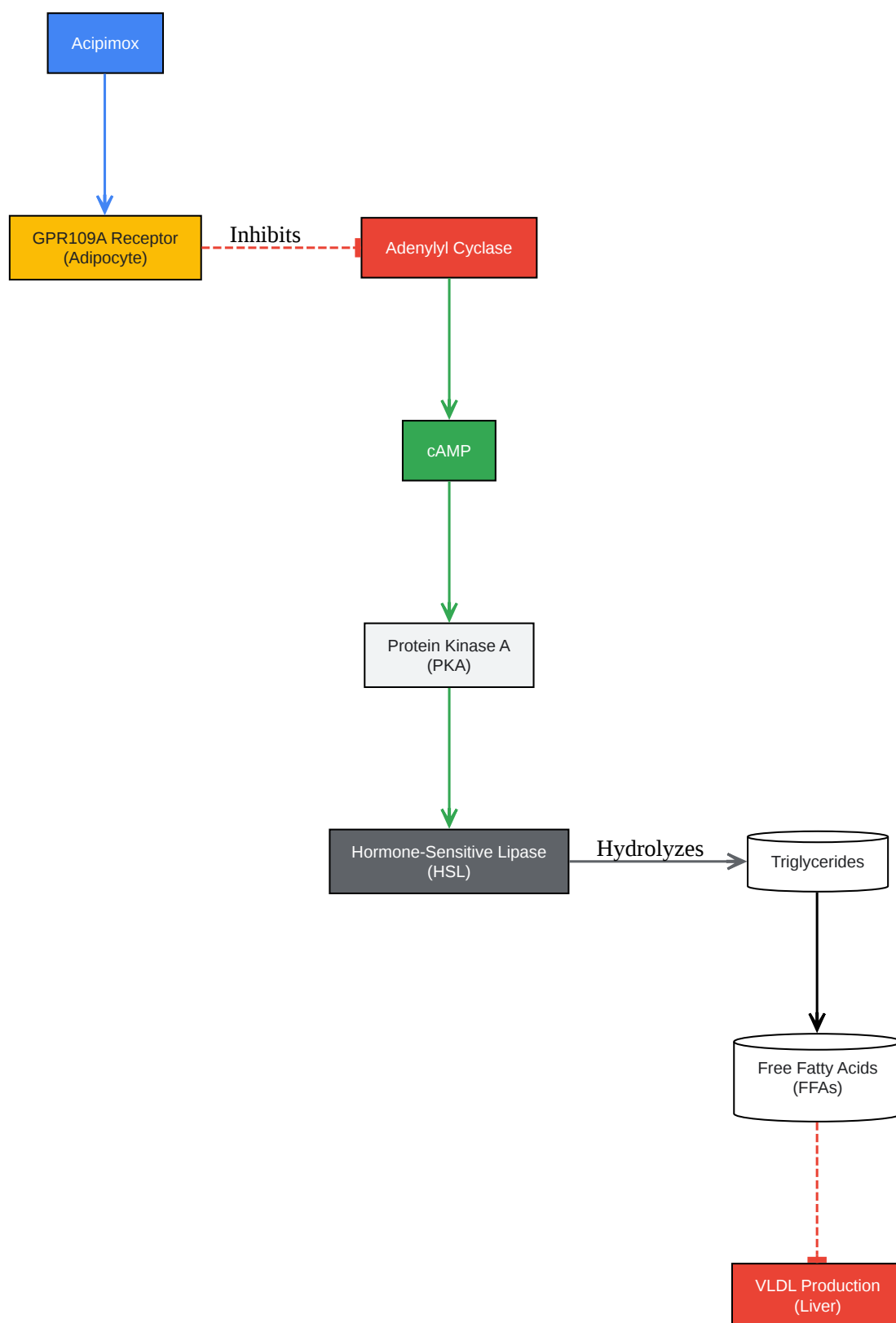
Acipimox-<sup>13</sup>C<sub>2</sub>,<sup>15</sup>N<sub>2</sub> is a synthetic, non-radioactive, isotopically labeled version of Acipimox. The incorporation of two carbon-13 (<sup>13</sup>C) and two nitrogen-15 (<sup>15</sup>N) isotopes results in a precise mass shift, making it an ideal internal standard for quantitative mass spectrometry-based assays and a tracer for metabolic studies.<sup>[1][2][3]</sup>

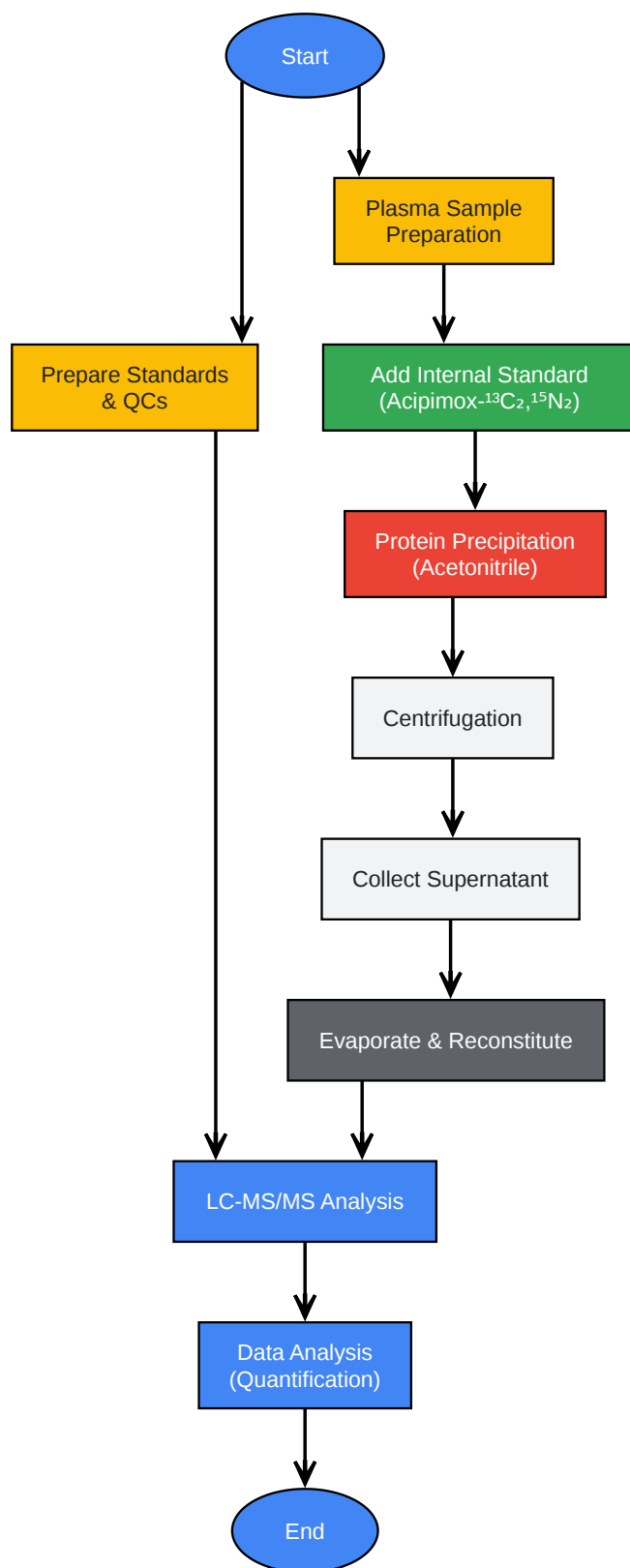
| Property               | Value  | Reference |
|------------------------|--|-----------|
| Molecular Formula      | C <sub>4</sub> <sup>13</sup> C <sub>2</sub> H <sub>6</sub> <sup>15</sup> N <sub>2</sub> O <sub>3</sub> | [1][3]    |
| Molecular Weight       | 158.10 g/mol   | [1][3]    |
| CAS Number (unlabeled) | 51037-30-0   | [1]       |
| Appearance             | Typically a solid at room temperature  | [3]       |
| Purity                 | Typically >98% (as determined by HPLC)   | [1]       |
| Isotopic Purity        | Information typically provided in the Certificate of Analysis from the supplier.                       |           |

## Mechanism of Action and Signaling Pathway

Acipimox, a derivative of nicotinic acid, primarily exerts its therapeutic effects by modulating lipid metabolism. Its principal mechanism of action involves the inhibition of lipolysis in adipose tissue.[2] This is achieved through the activation of the G-protein coupled receptor 109A (GPR109A), also known as the niacin receptor 1, on the surface of adipocytes.

Activation of GPR109A leads to a cascade of intracellular events that ultimately inhibit the activity of hormone-sensitive lipase. This enzyme is crucial for the breakdown of triglycerides into free fatty acids (FFAs) and glycerol. By inhibiting hormone-sensitive lipase, Acipimox reduces the release of FFAs from adipose tissue into the bloodstream. The subsequent reduction in circulating FFAs leads to decreased triglyceride synthesis in the liver and a reduction in the production of very-low-density lipoprotein (VLDL), a precursor to low-density lipoprotein (LDL) cholesterol.





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## References

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- 2. [medchemexpress.com](http://medchemexpress.com) [[medchemexpress.com](http://medchemexpress.com)]
- 3. 阿昔莫司- $^{13}\text{C}_2,^{15}\text{N}_2$  | Acipimox- $^{13}\text{C}_2,^{15}\text{N}_2$  | CAS 2012598-41-1 | 稳定同位素 | 美国InvivoChem [[invivochem.cn](http://invivochem.cn)]
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